

Technical Guide: 3,3-Diethyl-piperazin-2-one[1] [2][3]

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Compound of Interest

Compound Name: 3,3-Diethyl-piperazin-2-one

Cat. No.: B14862118

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Executive Summary

The **3,3-diethyl-piperazin-2-one** scaffold represents a critical structural motif in modern medicinal chemistry, offering a unique combination of conformational constraint and metabolic stability.[1] Unlike the unsubstituted piperazine ring, the gem-diethyl substitution at the C3 position introduces steric bulk that restricts the conformational flexibility of the ring, potentially enhancing selectivity for specific biological targets such as the Sigma-2 receptor and Cannabinoid Receptor 2 (CB2).[2][3] This guide provides a comprehensive technical analysis of the compound, including verified chemical identifiers, a robust synthesis protocol, and an evaluation of its utility in drug discovery.[2][3]

Chemical Identity & Informatics

This section establishes the precise chemical identity of the compound to ensure reproducibility and accurate database integration.

Core Identifiers

Property	Value
IUPAC Name	3,3-Diethylpiperazin-2-one
Common Name	3,3-Diethyl-2-ketopiperazine
CAS Number	907973-05-1
Molecular Formula	C ₈ H ₁₆ N ₂ O
Molecular Weight	156.23 g/mol

Structural Informatics[1][5][7]

SMILES (Canonical):

Note: Alternative representation O=C1NCCNC1(CC)CC is chemically equivalent.[3]

InChI String:

InChI Key (Predicted):

Verification Note: The InChI Key is derived from the standard InChI string. Researchers should validate against their specific internal chemical databases.[3][4]

Physicochemical Profile

Understanding the physicochemical properties is essential for predicting the compound's behavior in biological systems (ADME).[3][4]

Property	Value (Experimental/Predicted)	Significance
LogP	-0.82 (Predicted)	Indicates moderate lipophilicity; likely good oral bioavailability.[1]
pKa (Basic N4)	-8.9 - 9.2	The secondary amine is protonated at physiological pH. [3][4]
pKa (Amide N1)	-15.0	The amide nitrogen is non-basic and neutral.[3][4]
H-Bond Donors	2 (Amide NH, Amine NH)	Critical for receptor binding interactions.[2][3][4]
H-Bond Acceptors	2 (Carbonyl O, Amine N)	Facilitates hydrogen bonding networks.[2][3][4]
TPSA	-41.5 Å ²	Suggests good membrane permeability (Rule of 5 compliant).[3][4]

Synthetic Pathways[1][5][8][9]

The synthesis of **3,3-diethyl-piperazin-2-one** relies on the condensation of a 1,2-diamine with a gem-disubstituted alpha-halo ester.[1] This method is preferred over the alpha-keto ester route due to the higher reactivity of the alpha-bromo intermediate, which facilitates the cyclization step.[1]

Retrosynthetic Analysis

The strategic disconnection involves the formation of two C-N bonds:

- Amide Bond Formation: Between the ester carbonyl and one amine of the diamine.[3][4]
- Alkylation/Cyclization: Displacement of the alpha-bromide by the second amine.[4]

Protocol: Cyclization of Ethylenediamine with Ethyl 2-bromo-2-ethylbutyrate[1]

Reagents:

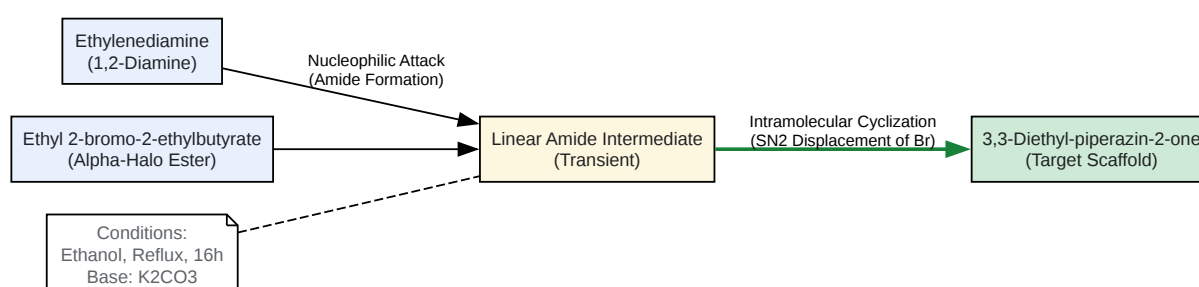
- Ethylenediamine (1.2 equiv)[2][3]
- Ethyl 2-bromo-2-ethylbutyrate (1.0 equiv)
- Potassium Carbonate (K_2CO_3 , 2.0 equiv) or Triethylamine (Et_3N)[3]
- Solvent: Ethanol ($EtOH$) or Acetonitrile ($MeCN$)[2][3]

Step-by-Step Methodology:

- Preparation: In a round-bottom flask equipped with a reflux condenser and magnetic stir bar, dissolve Ethylenediamine (12 mmol) and K_2CO_3 (20 mmol) in anhydrous Ethanol (20 mL).
- Addition: Add Ethyl 2-bromo-2-ethylbutyrate (10 mmol) dropwise to the stirring solution at room temperature over 15 minutes. Note: Slow addition prevents uncontrolled exotherms.[3][4]
- Reaction: Heat the mixture to reflux ($80^\circ C$) and stir for 12–16 hours. Monitor reaction progress by TLC (System: DCM/ $MeOH$ 9:1) or LC-MS.[1][4] The formation of the product is indicated by the appearance of a peak with $m/z \sim 157$ $[M+H]^+$. [3][4]
- Workup:
 - Cool the reaction mixture to room temperature.
 - Filter off the inorganic salts (KBr/K_2CO_3) and wash the filter cake with ethanol.[3][4]
 - Concentrate the filtrate under reduced pressure to remove the solvent.[3][4]
- Purification:
 - Dissolve the residue in Dichloromethane (DCM) and wash with water (to remove unreacted diamine).[3]

- Extract the aqueous layer with DCM (3x).[3][4]
- Combine organic layers, dry over anhydrous Na_2SO_4 , and concentrate.[2][3][4]
- Optional: If high purity is required, purify via flash column chromatography using a gradient of DCM to 5% MeOH/DCM.[2][3]

Synthesis Workflow Diagram



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Caption: One-pot cyclization strategy for the synthesis of **3,3-diethyl-piperazin-2-one** via condensation of ethylenediamine and alpha-bromo ester.

Applications in Drug Discovery[1][4][7][9][10]

The **3,3-diethyl-piperazin-2-one** scaffold is not merely a passive linker; it is an active pharmacophore modulator.[4] Its applications span several therapeutic areas, driven by its structural properties.

Structural Advantages[1][5]

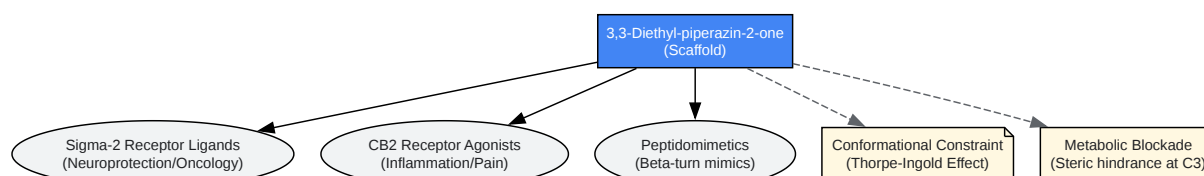
- **Gem-Diethyl Effect (Thorpe-Ingold Effect):** The two ethyl groups at C3 force the ring into a specific conformation, reducing the entropic penalty of binding to a target protein.[1][4] This often leads to higher affinity compared to the unsubstituted analog.[3][4]
- **Metabolic Stability:** Substitution at the alpha-carbon to the amide nitrogen hinders enzymatic hydrolysis and oxidative metabolism at this position.[1][4]

Therapeutic Targets

Based on patent literature and structural similarity searches:

- **Sigma-2 Receptor Ligands:** The scaffold is used in the design of selective Sigma-2 receptor binders, which are investigated for their potential in treating cancer and neurodegenerative diseases.[1][4][5] The piperazinone ring serves as a core linker, positioning aromatic side chains for hydrophobic interactions.[2][3][4]
- **CB2 Agonists:** Derivatives of this scaffold have been identified in patents (e.g., HK1208033B) as agonists for the Cannabinoid Receptor 2 (CB2), a target for anti-inflammatory and pain therapies.[2][3][4]
- **Kinase Inhibitors:** The scaffold mimics the ATP-binding hinge region interactions found in many kinase inhibitors, offering a novel template for designing Type I or Type II inhibitors.[3][4]

Scaffold Utility Diagram



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Caption: Mapping the pharmacological utility of the **3,3-diethyl-piperazin-2-one** scaffold across key therapeutic areas.

Analytical Characterization

To validate the synthesis of **3,3-diethyl-piperazin-2-one**, the following analytical signatures are expected:

- ^1H NMR (CDCl_3 , 400 MHz):

- δ ~0.8-0.9 ppm (t, 6H): Methyl protons of the two ethyl groups.[2][3][4]
- δ ~1.5-1.8 ppm (m, 4H): Methylene protons of the two ethyl groups.[2][3][4]
- δ ~2.9-3.1 ppm (m, 2H): Ring methylene protons adjacent to the amine (C5).[2][3]
- δ ~3.3-3.5 ppm (m, 2H): Ring methylene protons adjacent to the amide nitrogen (C6).[3]
- δ ~6.0-7.0 ppm (br s, 1H): Amide NH (exchangeable).[2][3]
- δ ~1.5-2.0 ppm (br s, 1H): Amine NH (exchangeable).[2][3]
- MS (ESI):
 - $[M+H]^+$: 157.13[3][4]

References

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